

Spectroscopic Properties of Methyl Purple: A Technical Guide

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Compound of Interest

Compound Name: *Methyl purple*

Cat. No.: *B072065*

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Introduction

Methyl Purple is a complex synthetic dye primarily utilized as a pH indicator in analytical chemistry. It is recognized for its distinct color transition in the moderately acidic to near-neutral pH range. Spectroscopic analysis is fundamental to understanding the physicochemical basis of this functionality and for its quality control and application in various scientific disciplines. This guide provides an in-depth overview of the known spectroscopic properties of **Methyl Purple**, alongside detailed experimental protocols for its characterization.

Chemical and Physical Properties

Methyl Purple is identified by the CAS Number 1340-02-9.^{[1][2][3][4]} It is a water-soluble dye, and its primary application is as a pH indicator with a visual transition range typically cited between pH 4.8 and 5.4.^{[5][6]} The color change observed is from violet in the acidic form to green in the basic form.^[5]

Quantitative Data Summary

The table below summarizes the key quantitative data available for **Methyl Purple**. It is important to note that detailed spectroscopic data, such as molar absorptivity and the precise absorption maxima for both the protonated and deprotonated forms, are not extensively

published. The provided UV absorption maxima are from a certificate of analysis which does not specify the pH of the measurement.

Property	Value	Reference
CAS Number	1340-02-9	[1] [2] [3] [4]
Molecular Formula	C ₆₇ H ₆₂ N ₈ Na ₄ O ₁₄ S ₃	[1] [2] [3]
Molecular Weight	1391.41 g/mol	[1] [2] [3]
pH Transition Range	4.8 - 5.4	[5] [6]
Color Change (Acid to Base)	Violet to Green	[5]
UV Absorption Maxima (λ_{max})	409 nm, 618 nm	[7]

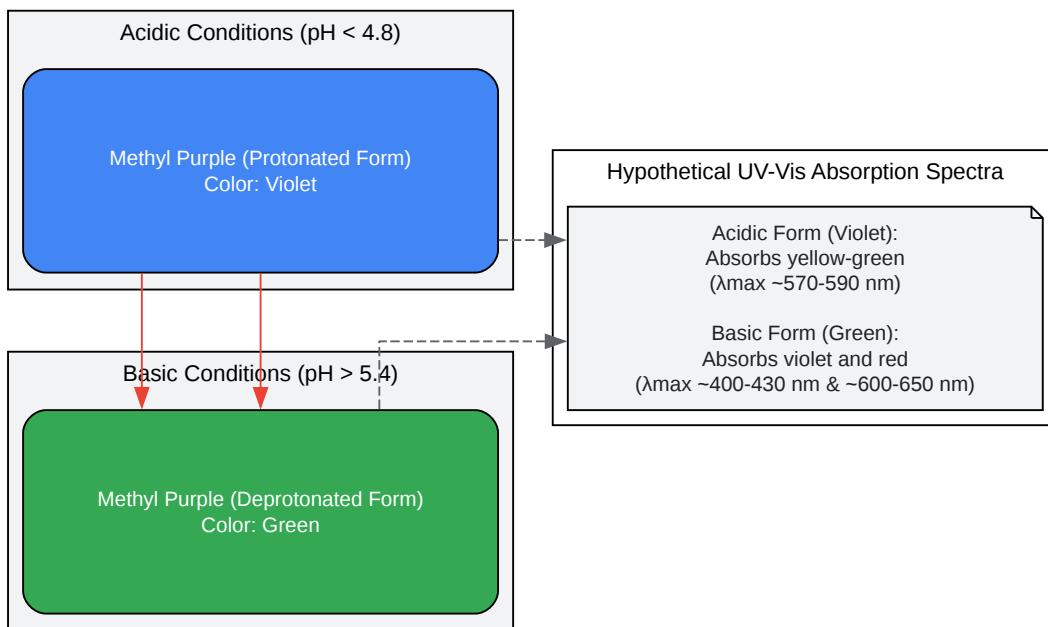
Spectroscopic Characterization

The color change of **Methyl Purple** is a direct consequence of alterations in its molecular structure with varying pH, which in turn affects its electronic transitions and how it absorbs light. UV-Visible (UV-Vis) spectroscopy is the primary technique for characterizing these changes.

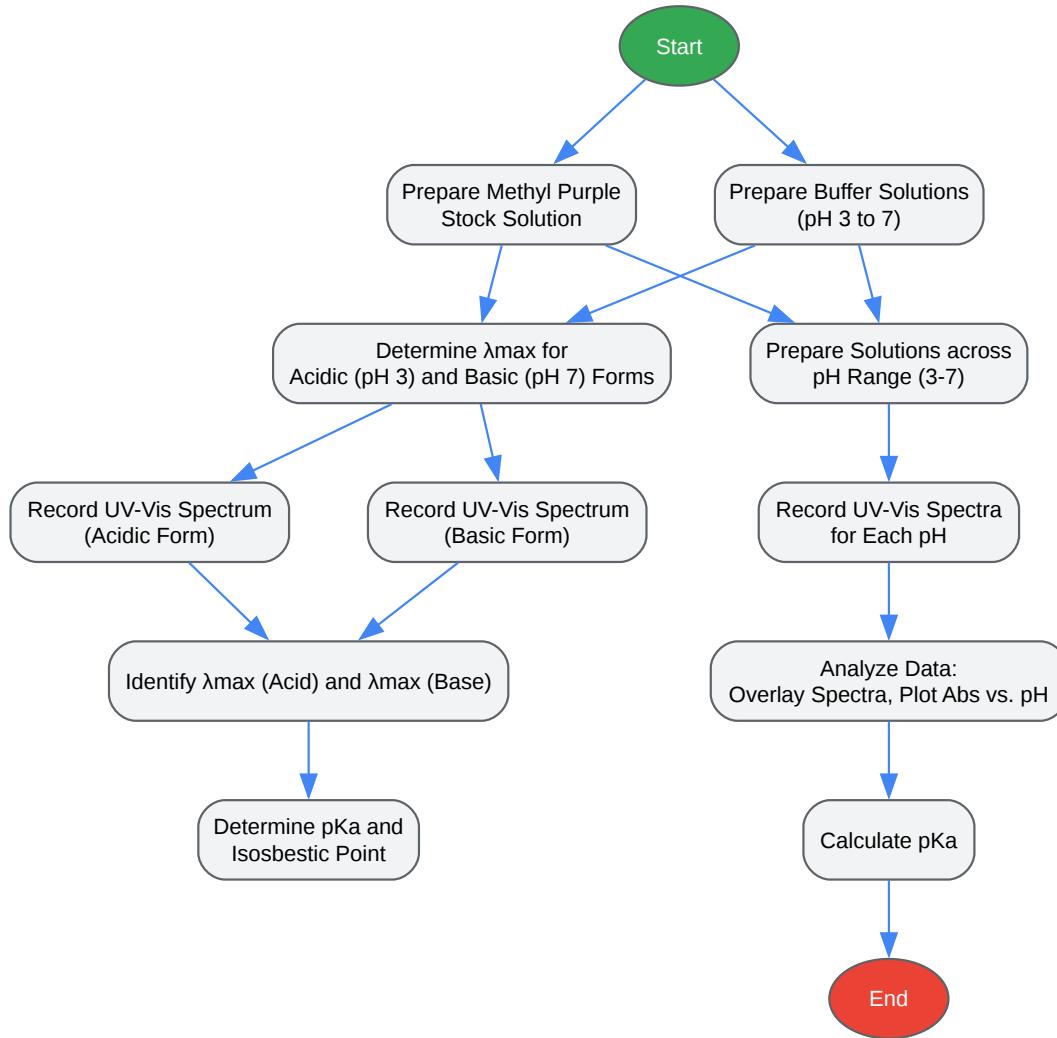
pH-Dependent Structural Changes and UV-Vis Spectra

The transition from the violet (acidic) to the green (basic) form involves the deprotonation of the molecule. This alters the conjugation of the chromophore, leading to a shift in the wavelength of maximum absorbance (λ_{max}). The acidic form is expected to have a different absorption spectrum compared to the basic form. Based on the observed colors, it can be inferred that in the acidic state (violet), the dye absorbs strongly in the yellow-green region of the spectrum, while in the basic state (green), it absorbs in the red and blue-violet regions. The provided λ_{max} values of 409 nm (violet) and 618 nm (orange-red) likely correspond to the absorption peaks of one of the forms, or a mixture.

pH-Dependent Equilibrium and Spectral Shift of Methyl Purple



Experimental Workflow for Spectroscopic Analysis of Methyl Purple

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